

The Synthesis of Barium Hydride: A Technical Guide to its Discovery and Preparation

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Compound of Interest

Compound Name: Barium hydride (BaH₂)

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This in-depth technical guide explores the discovery and historical evolution of barium hydride (BaH₂) synthesis. From early direct hydrogenation methods to modern techniques for producing high-purity and nanostructured materials, this document provides a comprehensive overview for scientific professionals. Detailed experimental protocols, comparative data, and workflow visualizations are presented to facilitate a deeper understanding of this reactive alkaline earth metal hydride.

Discovery and Historical Context

The investigation of alkaline earth metal hydrides, including barium hydride, was a natural progression in the systematic study of metal-hydrogen systems that gained momentum in the early 20th century. Initial interest was driven by a fundamental curiosity about the chemical and physical properties of these compounds. Early research focused on the direct reaction of elemental barium with hydrogen gas at elevated temperatures to produce barium hydride.^[1] The development of techniques to handle highly reactive metals and pure gases was crucial to these initial syntheses.

Over the decades, research into barium hydride has evolved significantly. A turning point in the academic interest was the discovery of a structural phase transition at elevated temperatures, which led to a dramatic increase in its ionic conductivity.^[1] This property has opened up avenues for its potential application as a hydride ion (H⁻) conductor in various energy-related

fields. More recently, research has expanded to include its use in ammonia synthesis and as a precursor for other advanced materials.[\[1\]](#)[\[2\]](#)

Physicochemical and Thermodynamic Properties

Barium hydride is a gray, crystalline solid that is highly reactive, particularly with water and oxygen.[\[3\]](#) It is classified as a saline (or salt-like) hydride, indicating a significant ionic character in the bonding between the barium cation (Ba^{2+}) and hydride anions (H^-). Key physicochemical and thermodynamic data for barium hydride are summarized in the table below.

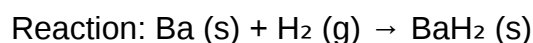
Property	Value	Reference(s)
Molecular Formula	BaH_2	[4]
Molar Mass	139.35 g/mol	[3]
Appearance	Gray crystalline solid	[3]
Density	4.21 g/cm ³	[3]
Melting Point	675 °C (decomposes)	[3] [5]
Crystal Structure (ambient)	Orthorhombic (PbCl_2 type)	[4]
ΔH°_f (298.15 K, solid)	-171 kJ/mol	
ΔG°_f (298.15 K, solid)	-130 kJ/mol	
S° (298.15 K, solid)	63 J/(mol·K)	
Molar Heat Capacity (C_p)	46 J/(mol·K)	

Synthesis Methodologies

The synthesis of barium hydride can be broadly categorized into direct synthesis, high-purity synthesis involving precursor purification, and alternative methods. High-pressure techniques have also been developed for the synthesis of novel barium superhydrides.

Direct Synthesis from Elemental Barium and Hydrogen

The most common and straightforward method for preparing barium hydride is the direct reaction of elemental barium with hydrogen gas.^[4] This exothermic reaction is typically carried out at elevated temperatures to overcome the activation energy.



A summary of various reported experimental conditions for the direct synthesis of barium hydride is presented in the table below.

Method	Temperature (°C)	Pressure	Duration	Notes	Reference(s)
Common Laboratory Method	150–200	Not Specified	Not Specified	Often cited temperature range for direct hydrogenation.	^[4]
High-Temperature Synthesis	800	Flowing H ₂	12 hours	Conducted in a tube furnace.	^[4]
Room Temp. followed by Heat	Room Temp., then 400	20 bar	2 days, then 5 hours	Initial reaction at room temperature.	^[4]
Deuteride Synthesis	180	27 bar	24 hours	Synthesis of deuterated barium hydride (BaD ₂).	^[4]

This protocol is based on a method for producing a high-purity sample for structural analysis.

Objective: To synthesize barium hydride by the direct reaction of elemental barium with hydrogen gas at high temperature.

Materials:

- Pure barium metal (e.g., from Sigma-Aldrich)
- High-purity hydrogen or deuterium gas
- Inert gas (e.g., Argon)

Equipment:

- Glovebox with an inert atmosphere
- Sealed reactor (e.g., stainless steel or quartz tube)
- Tube furnace
- Gas flow controllers
- Drying columns for gases

Procedure:

- Inside an argon-filled glovebox, cut approximately 5 g of pure barium metal into smaller pieces to increase the surface area.
- Place the barium metal pieces inside the sealed reactor.
- Seal the reactor and remove it from the glovebox.
- Connect the reactor to a gas line with high-purity hydrogen (or deuterium) and an exhaust. Ensure all connections are secure and leak-tested.
- Place the reactor inside a tube furnace.
- Purge the system with flowing hydrogen gas at a rate of approximately 50 cm³/min to remove any residual air.
- Heat the reactor to 800 °C and maintain this temperature for 12 hours under a continuous flow of hydrogen gas.
- After 12 hours, cool the furnace to room temperature while maintaining the hydrogen flow.

- Once at room temperature, the hydrogen flow can be stopped, and the reactor can be transferred back into a glovebox for sample recovery.
- Critical Safety Note: Utmost care must be taken to ensure the sample is not exposed to air or moisture at any stage of the synthesis or handling, as barium hydride is pyrophoric and reacts vigorously with water.^[3]

Synthesis of High-Purity Barium Hydride

The purity of the final barium hydride product is critically dependent on the purity of the starting barium metal. Commercial barium can contain other alkaline earth metals, such as calcium and strontium, as impurities. As barium hydride reacts with water, purification methods are applied to a water-stable precursor, such as a barium salt, before its conversion to the hydride.^[4]

The following diagram illustrates a typical workflow for the synthesis of high-purity barium hydride, starting from the purification of a barium salt precursor.





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References

- 1. pubs.aip.org [pubs.aip.org]
- 2. Barium hydride activates Ni for ammonia synthesis catalysis - Faraday Discussions (RSC Publishing) [pubs.rsc.org]
- 3. Mechanochemical generation of aryl barium nucleophiles from unactivated barium metal - Chemical Science (RSC Publishing) [pubs.rsc.org]
- 4. Barium hydride (BaH₂) | 13477-09-3 | Benchchem [benchchem.com]
- 5. strem.com [strem.com]
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